

Solubility Profile of 3-Bromo-4-methylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-4-methylbenzaldehyde

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This technical guide provides a comprehensive overview of the solubility of **3-Bromo-4-methylbenzaldehyde**, a key intermediate in organic synthesis. An understanding of its solubility is crucial for efficient reaction setup, purification, and formulation. This document outlines the known qualitative solubility of the compound, provides a detailed experimental protocol for quantitative solubility determination, and presents a typical workflow for its synthesis and purification.

Physicochemical Properties

Before delving into its solubility, a summary of the key physicochemical properties of **3-Bromo-4-methylbenzaldehyde** is presented below.

Property	Value
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol [1]
Melting Point	47-52 °C[2]
Boiling Point	79-86 °C at 0.5 Torr[2]
Density	1.490 ± 0.06 g/cm ³ (Predicted)[2]
Appearance	Solid

Solubility Data

Quantitative solubility data for **3-Bromo-4-methylbenzaldehyde** is not readily available in published literature. However, qualitative assessments indicate its solubility in various common laboratory solvents. This information is summarized in the table below. For applications requiring precise solubility values, it is recommended to perform an experimental determination using the protocol provided in the subsequent section.

Solvent	Qualitative Solubility
Methanol	Soluble ^[2]
Common Organic Solvents (e.g., ethers, ketones)	Soluble
Water	Less soluble

Note: The general solubility of aldehydes and ketones in water decreases as the carbon chain length increases.^{[3][4][5]} Smaller aldehydes are generally soluble in water due to hydrogen bonding between the carbonyl group and water molecules.^{[3][4]}

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **3-Bromo-4-methylbenzaldehyde** in various solvents. This protocol is based on the widely accepted isothermal shake-flask method.

Objective: To determine the equilibrium solubility of **3-Bromo-4-methylbenzaldehyde** in a specific solvent at a controlled temperature.

Materials:

- **3-Bromo-4-methylbenzaldehyde** (high purity)
- Selected solvents (analytical grade)
- Vials with screw caps

- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a known amount of **3-Bromo-4-methylbenzaldehyde** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions of decreasing concentrations.
- Generation of a Calibration Curve:
 - Analyze the standard solutions using a validated analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Plot the analytical response (e.g., peak area from HPLC or absorbance from UV-Vis) against the corresponding concentration of each standard.
 - Generate a linear regression curve (calibration curve) and determine its equation ($y = mx + c$) and correlation coefficient (R^2). An R^2 value close to 1 indicates a good linearity.
- Equilibration:
 - Add an excess amount of **3-Bromo-4-methylbenzaldehyde** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any undissolved solid particles.
 - Accurately dilute the filtered sample with the solvent to a concentration that falls within the range of the calibration curve.
- Sample Analysis and Calculation:
 - Analyze the diluted sample using the same analytical method used for the standard solutions.
 - Determine the concentration of **3-Bromo-4-methylbenzaldehyde** in the diluted sample using the equation of the calibration curve.
 - Calculate the original concentration in the saturated solution by multiplying the measured concentration by the dilution factor. This value represents the solubility of **3-Bromo-4-methylbenzaldehyde** in the chosen solvent at the specified temperature.

Synthesis and Purification Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a substituted benzaldehyde, such as **3-Bromo-4-methylbenzaldehyde**, which often involves the bromination of a corresponding toluene derivative followed by oxidation and purification.



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Caption: A representative workflow for the synthesis and purification of **3-Bromo-4-methylbenzaldehyde**.

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- To cite this document: BenchChem. [Solubility Profile of 3-Bromo-4-methylbenzaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184093#solubility-of-3-bromo-4-methylbenzaldehyde-in-various-solvents]

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